

Protocol for measuring Cathepsin G activity in cell lysates

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Compound of Interest

Compound Name: Cathepsin G substrate

Cat. No.: B12388866

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An Application Note and Protocol for the Measurement of Cathepsin G Activity in Cell Lysates

Introduction: The Significance of Cathepsin G

Cathepsin G (CTSG) is a potent serine protease stored in the azurophil granules of neutrophils, key cells of the innate immune system.[1][2] Upon neutrophil activation at sites of inflammation, Cathepsin G is released, where it participates in a host of physiological and pathological processes. These include the degradation of extracellular matrix components, the killing of engulfed pathogens, and the processing of cytokines and chemokines.[3] Given its powerful proteolytic activity, dysregulated Cathepsin G is implicated in chronic inflammatory conditions, autoimmune disorders like rheumatoid arthritis, and lung diseases such as COPD.

Accurately quantifying the enzymatic activity of Cathepsin G in biological samples, particularly in cell lysates, is therefore critical for researchers in immunology, cell biology, and drug development. Measuring its activity provides a direct functional readout that is essential for understanding disease mechanisms and for screening potential therapeutic inhibitors.[3] This guide provides a comprehensive framework, from sample preparation to data analysis, for the robust measurement of Cathepsin G activity.

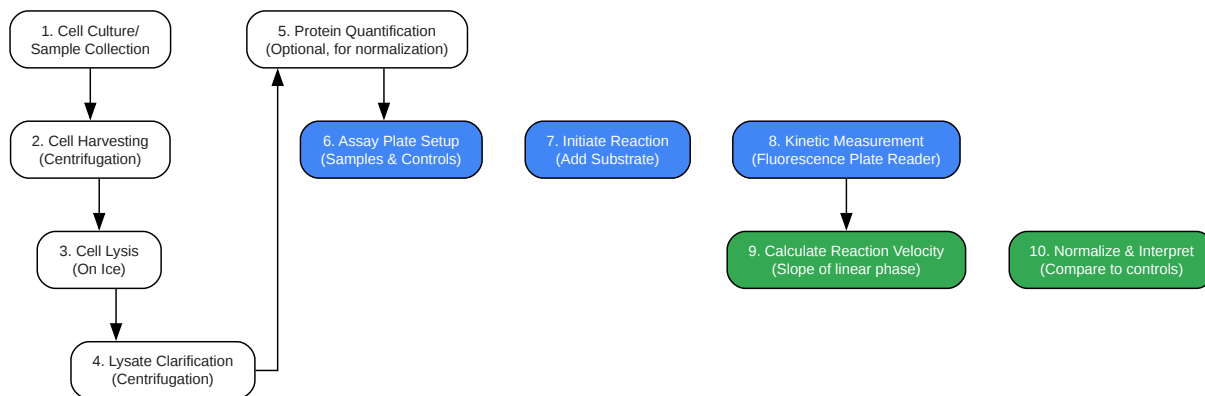
The Principle of the Assay: Detecting Proteolytic Cleavage

Cathepsin G is a serine protease with a unique dual substrate specificity, capable of cleaving peptide bonds after both aromatic residues (a chymotrypsin-like activity) and basic amino acid residues (a trypsin-like activity).^{[1][4][5]} This characteristic must be considered when selecting a substrate. Assays to measure its activity typically rely on synthetic peptide substrates that, upon cleavage, produce a detectable signal. Two primary methods are widely used:

- **Colorimetric Assay:** This method employs a peptide substrate conjugated to a chromophore, most commonly p-nitroaniline (pNA). When Cathepsin G cleaves the peptide bond, pNA is released, which can be quantified by measuring the increase in absorbance at approximately 405 nm.^[2] While straightforward, this method can be less sensitive than fluorogenic alternatives.
- **Fluorogenic Assay:** This highly sensitive approach uses an intramolecularly quenched fluorogenic peptide.^[1] The substrate consists of a peptide sequence specific for Cathepsin G, flanked by a fluorophore and a quencher molecule. A common and effective pairing is the fluorophore ortho-aminobenzoyl (Abz) and the quencher N-(2,4-dinitrophenyl)ethylenediamine (EDDnp).^{[1][6]} In the intact peptide, the quencher absorbs the energy emitted by the fluorophore through Fluorescence Resonance Energy Transfer (FRET). Enzymatic cleavage separates the fluorophore from the quencher, resulting in a quantifiable increase in fluorescence intensity that is directly proportional to Cathepsin G activity.^[1] This guide will focus on the more sensitive fluorogenic method.

Experimental Workflow

The overall process for measuring Cathepsin G activity in cell lysates involves several key stages, from initial cell preparation to final data interpretation. The workflow is designed to ensure the integrity of the enzyme and the reliability of the results.



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